

Technical Guide: Physical Characteristics of Tributyl Phosphate-d27 Liquid

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Compound of Interest

Compound Name: Tributyl phosphate-d27

Cat. No.: B579870

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical characteristics of **Tributyl phosphate-d27** (TBP-d27), a deuterated isotopologue of Tributyl phosphate (TBP). Due to the limited availability of specific experimental data for the deuterated compound, this guide leverages data from its non-deuterated counterpart, TBP, as a close approximation for several physical properties. This approach is based on the general understanding that while isotopic substitution can lead to minor variations in physical properties due to changes in molecular weight and vibrational frequencies, these differences are often minimal for bulk properties like density and refractive index in complex molecules. All data for the non-deuterated form should be considered an estimate for TBP-d27 and are provided for guidance.

Core Physical and Chemical Properties

Tributyl phosphate-d27 is a colorless to pale-yellow liquid at room temperature. It is the deuterated form of Tributyl phosphate, where all 27 hydrogen atoms have been replaced with deuterium. This isotopic labeling is often utilized in research to trace metabolic pathways or as an internal standard in analytical studies.

Table 1: General and Known Physical Properties of **Tributyl Phosphate-d27**

Property	Value	Source
Chemical Formula	C ₁₂ D ₂₇ O ₄ P	
Molecular Weight	293.48 g/mol	
Isotopic Purity	≥98 atom % D	
Appearance	Liquid	
Flash Point	145 °C (293 °F) - closed cup	

Estimated Physical Characteristics (Based on Tributyl Phosphate Data)

The following tables summarize the key physical properties of non-deuterated Tributyl phosphate. These values are presented as estimates for **Tributyl phosphate-d27**.

Table 2: Estimated Thermodynamic Properties of **Tributyl Phosphate-d27**

Property	Value	Temperature (°C)	Pressure	Source(s)
Boiling Point	289 °C	-	1 atm	
180-183 °C	-	22 mmHg		
Melting Point	-79 °C	-	-	
Autoignition Temp.	770 °F	-	-	

Table 3: Estimated Physical Properties of **Tributyl Phosphate-d27**

Property	Value	Temperature (°C)	Source(s)
Density	0.979 g/mL	25	
Refractive Index	1.424	20	
Vapor Density	9.2 (vs air)	-	

Experimental Protocols

Accurate determination of the physical properties of **Tributyl phosphate-d27** requires specific experimental measurements. The following sections detail generalized protocols for determining density, viscosity, and refractive index.

Determination of Density

The density of a liquid can be determined using a pycnometer or a digital density meter.

Protocol using a Pycnometer:

- **Cleaning and Calibration:** Thoroughly clean and dry a pycnometer of a known volume. Weigh the empty, dry pycnometer.
- **Reference Liquid:** Fill the pycnometer with a reference liquid of known density (e.g., deionized water) at a specific temperature. Weigh the filled pycnometer.
- **Sample Measurement:** Empty and dry the pycnometer. Fill it with **Tributyl phosphate-d27** at the same temperature. Weigh the filled pycnometer.
- **Calculation:** The density of the sample is calculated using the formula: $\rho_{\text{sample}} = (m_{\text{sample}} / m_{\text{reference}}) * \rho_{\text{reference}}$ where ρ is density and m is mass.

Determination of Viscosity

The viscosity of a liquid can be measured using a viscometer, such as a capillary viscometer or a rotational viscometer.

Protocol using a Capillary Viscometer:

- **Instrument Setup:** Select a calibrated capillary viscometer appropriate for the expected viscosity range.
- **Sample Loading:** Introduce a precise volume of **Tributyl phosphate-d27** into the viscometer.
- **Thermal Equilibration:** Place the viscometer in a constant temperature bath until the sample reaches the desired temperature.
- **Measurement:** Draw the liquid up through the capillary to the starting mark. Measure the time it takes for the liquid to flow between two marked points under the influence of gravity.
- **Calculation:** The kinematic viscosity (ν) is calculated using the viscometer constant (C) and the flow time (t): $\nu = C * t$. The dynamic viscosity (η) can then be calculated by multiplying the kinematic viscosity by the density of the liquid ($\eta = \nu * \rho$).

Determination of Refractive Index

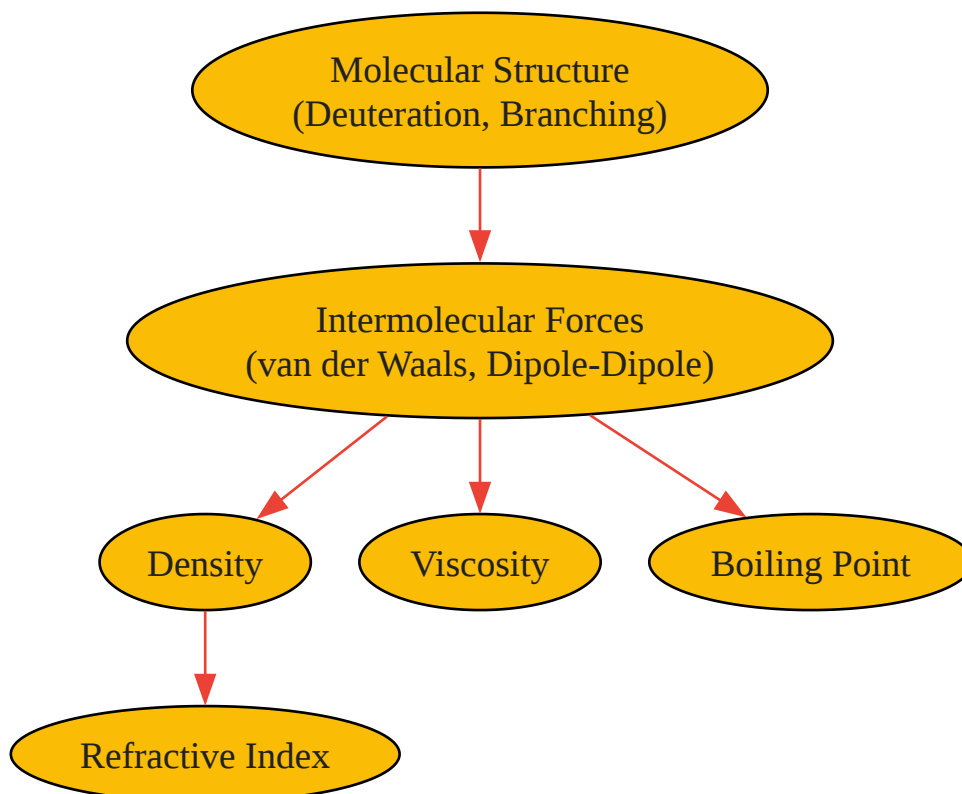
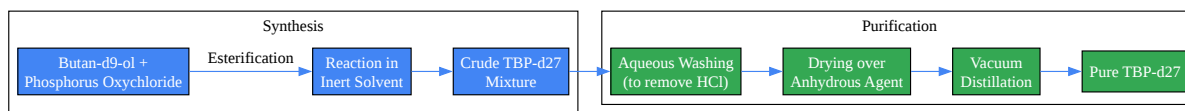
The refractive index is measured using a refractometer.

Protocol using an Abbe Refractometer:

- **Calibration:** Calibrate the refractometer using a standard liquid with a known refractive index.
- **Sample Application:** Apply a few drops of **Tributyl phosphate-d27** onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to equilibrate to the instrument's temperature. Look through the eyepiece and adjust the controls until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- **Reading:** Read the refractive index value directly from the instrument's scale.

Synthesis and Purification Workflow

The synthesis of **Tributyl phosphate-d27** follows the same principles as the synthesis of non-deuterated Tributyl phosphate, with the substitution of deuterated butanol. A general workflow is presented below.



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